

Application Notes and Protocols for 4-Cyclohexylphenol as a Rubber Antioxidant

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Compound of Interest

Compound Name: 4-Cyclohexylphenol

Cat. No.: B7723950

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Introduction

4-Cyclohexylphenol (CAS 1131-60-8) is a substituted phenolic compound utilized as a non-staining antioxidant in the rubber industry.^{[1][2]} Its chemical structure, featuring a bulky cyclohexyl group attached to the phenol ring, confers steric hindrance, which is characteristic of many phenolic antioxidants. This steric hindrance enhances its ability to act as a primary antioxidant by scavenging free radicals generated during the oxidative degradation of rubber polymers.^[3] The degradation of rubber, initiated by factors such as heat, oxygen, and ozone, leads to a loss of desirable physical properties, including elasticity, strength, and durability.^{[2][4]} The incorporation of **4-Cyclohexylphenol** into rubber formulations mitigates these effects, thereby extending the service life of the final product.^[1]

These application notes provide a comprehensive overview of the use of **4-Cyclohexylphenol** as a rubber antioxidant, including its mechanism of action, relevant experimental protocols for its evaluation, and a summary of its performance characteristics.

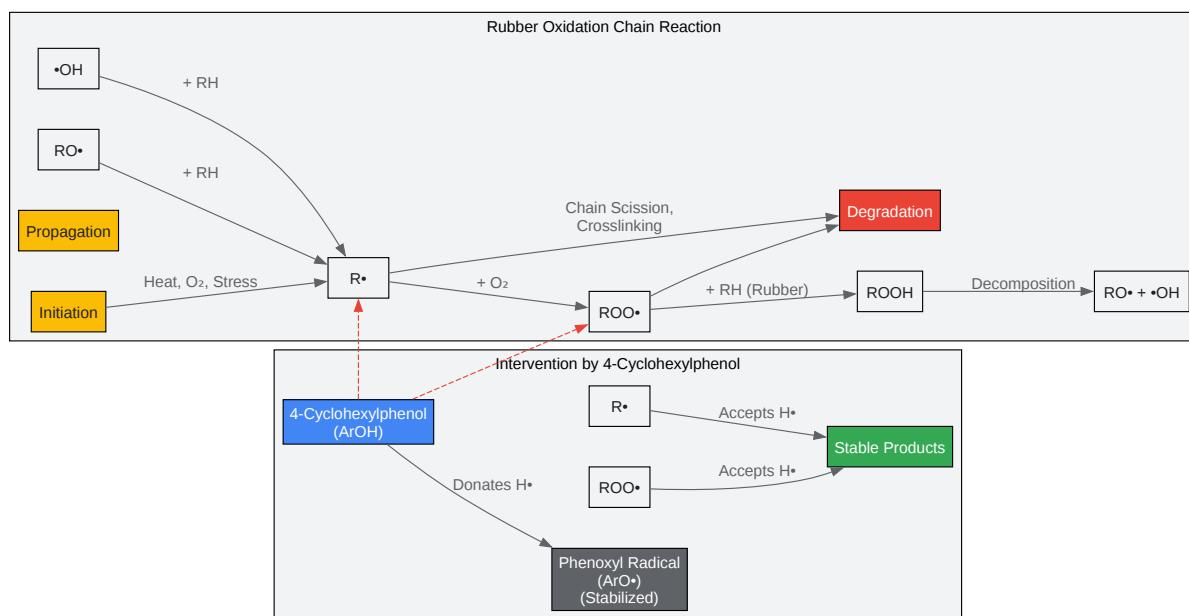
Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Cyclohexylphenol** is presented in the table below.

Property	Value	Reference(s)
CAS Number	1131-60-8	[5]
Molecular Formula	C ₁₂ H ₁₆ O	[5]
Molecular Weight	176.26 g/mol	
Appearance	White to light yellow powder or crystal	
Melting Point	129-133 °C	[6]
Boiling Point	213-215 °C	[6]
Solubility	Soluble in organic solvents; sparingly soluble in water.	[5]

Mechanism of Action

As a hindered phenolic antioxidant, **4-Cyclohexylphenol** functions primarily as a free-radical scavenger. The oxidative degradation of rubber polymers proceeds via a free-radical chain reaction. The phenolic hydroxyl group in **4-Cyclohexylphenol** can donate a hydrogen atom to reactive peroxy radicals (ROO[•]) and alkyl radicals (R[•]) that are formed during the oxidation process. This donation neutralizes the radicals and terminates the chain reaction, thus preventing further degradation of the polymer backbone.^{[3][4]} The resulting phenoxyl radical is stabilized by resonance and the steric hindrance provided by the cyclohexyl group, which limits its ability to initiate new oxidation chains.^[3]



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Antioxidant mechanism of **4-Cyclohexylphenol** in rubber.

Experimental Protocols

The following protocols are generalized procedures for evaluating the effectiveness of **4-Cyclohexylphenol** as an antioxidant in a typical rubber formulation. These are based on widely accepted ASTM standards.

Preparation of Rubber Compounds

Objective: To prepare rubber compounds with and without **4-Cyclohexylphenol** for comparative testing.

Materials:

- Natural Rubber (NR) or Styrene-Butadiene Rubber (SBR)
- Zinc Oxide (ZnO)
- Stearic Acid
- Carbon Black (e.g., N330)
- Processing Oil (e.g., naphthenic)
- Sulfur
- Accelerator (e.g., N-tert-butyl-2-benzothiazolesulfenamide - TBBS)
- **4-Cyclohexylphenol**
- Control Antioxidant (optional, e.g., a standard phenolic or amine antioxidant)

Equipment:

- Two-roll mill or internal mixer (e.g., Banbury mixer)
- Analytical balance

Procedure:

- Masterbatch Preparation: a. Masticate the rubber on the two-roll mill until a continuous band is formed. b. Add zinc oxide and stearic acid and mix until fully dispersed. c. Gradually add

the carbon black, ensuring it is well incorporated into the rubber matrix. d. Add the processing oil and mix until a homogenous masterbatch is achieved. e. Add **4-Cyclohexylphenol** (or the control antioxidant) to the respective batches and mix thoroughly. For the control batch, no antioxidant is added. A typical loading level for phenolic antioxidants is in the range of 1-2 parts per hundred rubber (phr).

- Final Mixing: a. Add the sulfur and accelerator to the masterbatch on the cooled mill. b. Mix until the curatives are fully dispersed. The total mixing time should be kept short to prevent scorching.
- Sheeting: a. Sheet out the compounded rubber to the desired thickness for molding.

Example Formulation (phr - parts per hundred rubber):

Ingredient	Control	4-Cyclohexylphenol
Natural Rubber (SMR 20)	100	100
Zinc Oxide	5	5
Stearic Acid	2	2
Carbon Black (N330)	50	50
Naphthenic Oil	5	5
Sulfur	2	2
TBBS	1	1
4-Cyclohexylphenol	0	1.5

Vulcanization

Objective: To cure the prepared rubber compounds into test specimens.

Equipment:

- Compression molding press with heated platens
- Molds for tensile test sheets and other required specimen shapes

Procedure:

- Determine the optimal cure time (t₉₀) for each compound using a rheometer (e.g., Moving Die Rheometer - MDR) according to ASTM D5289.
- Preheat the compression molding press to the vulcanization temperature (e.g., 160°C).
- Place the uncured rubber compound into the preheated mold.
- Close the press and apply pressure.
- Cure for the predetermined optimal cure time.
- Remove the cured rubber sheet from the mold and allow it to cool to room temperature.

Accelerated Aging

Objective: To simulate the long-term effects of oxidative degradation on the rubber vulcanizates.

Equipment:

- Air-circulating oven (as per ASTM D573)

Procedure:

- Cut the required test specimens from the vulcanized rubber sheets (e.g., dumbbell-shaped specimens for tensile testing according to ASTM D412).
- Measure the initial physical properties of the unaged specimens (see Protocol 4).
- Place a set of specimens in the air-circulating oven at a specified temperature (e.g., 70°C or 100°C) for various time intervals (e.g., 24, 48, 72, 168 hours).
- After each aging interval, remove the specimens from the oven and allow them to cool to room temperature for at least 24 hours before testing.

Physical Property Testing

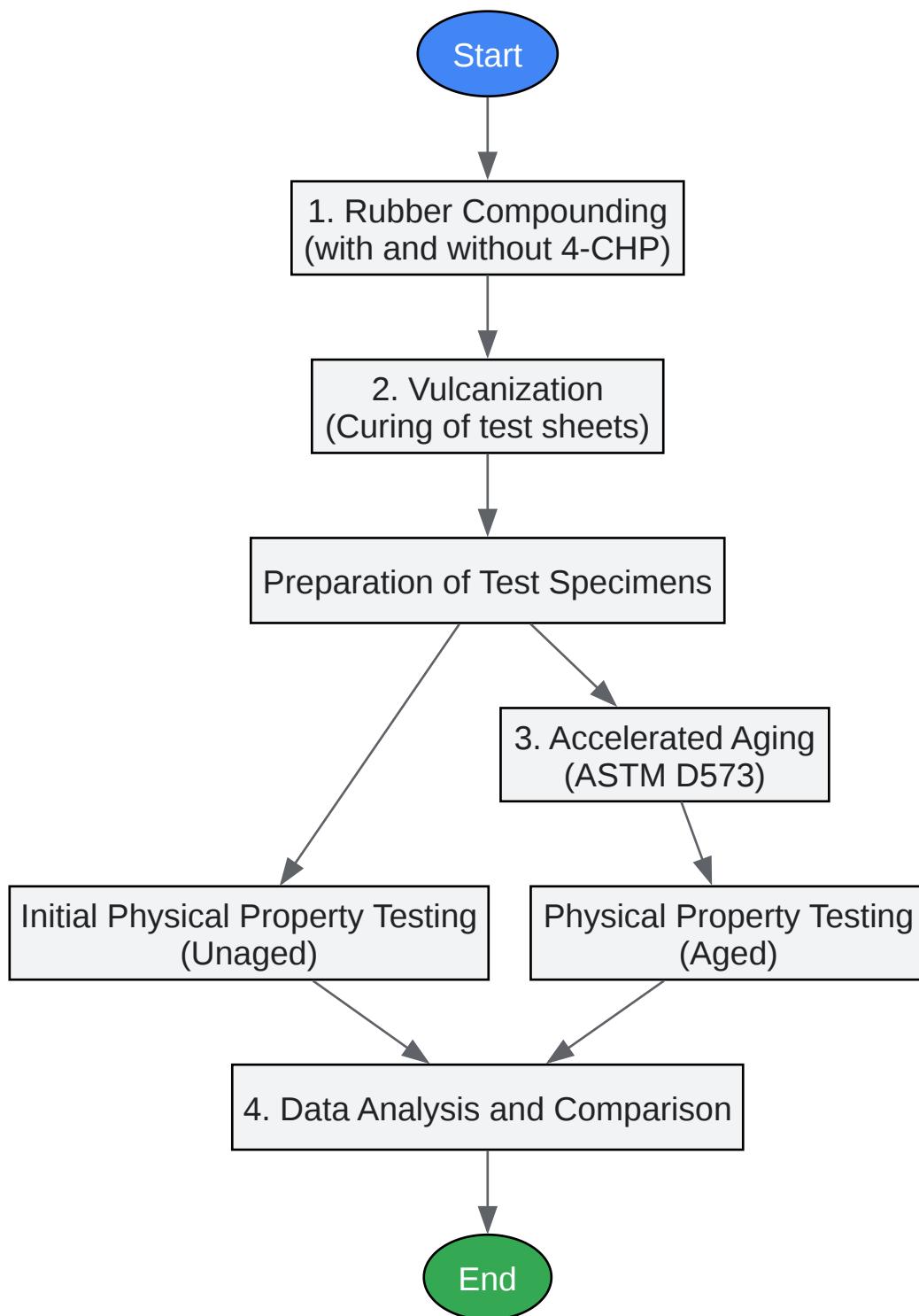
Objective: To evaluate the effect of **4-Cyclohexylphenol** on the physical properties of the rubber before and after accelerated aging.

Equipment:

- Tensile testing machine
- Hardness tester (Durometer Shore A)

Procedure:

- Tensile Properties (ASTM D412): a. Measure the tensile strength, elongation at break, and modulus of the unaged and aged dumbbell specimens. b. Record the data for each aging interval.
- Hardness (ASTM D2240): a. Measure the Shore A hardness of the unaged and aged specimens. b. Record the data for each aging interval.
- Data Analysis: a. Calculate the percentage retention of tensile strength and elongation at break after each aging period compared to the unaged values. b. Compare the results for the control compound and the compound containing **4-Cyclohexylphenol**.



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Workflow for evaluating **4-Cyclohexylphenol** in rubber.

Data Presentation

While specific quantitative data for **4-Cyclohexylphenol** from peer-reviewed publications is limited, the following tables represent the expected outcomes from the experimental protocols described above. The data would demonstrate the ability of **4-Cyclohexylphenol** to preserve the physical properties of rubber after accelerated aging.

Table 1: Effect of **4-Cyclohexylphenol** on the Physical Properties of Natural Rubber After Accelerated Aging at 100°C for 72 hours.

Property	Unaged	Aged (Control - No Antioxidant)	Aged (with 4-Cyclohexylphenol)
Tensile Strength (MPa)	20.5	12.3	18.1
Elongation at Break (%)	550	280	480
Hardness (Shore A)	60	68	62
Retention of Tensile Strength (%)	100	60	88
Retention of Elongation at Break (%)	100	51	87

Table 2: Comparative Performance of Antioxidants in SBR After Accelerated Aging at 70°C for 168 hours.

Property	Control (No Antioxidant)	4-Cyclohexylphenol (1.5 phr)	BHT (1.5 phr)
Change in Tensile Strength (%)	-45	-15	-20
Change in Elongation at Break (%)	-60	-25	-30
Change in Hardness (points)	+8	+3	+4

Conclusion

4-Cyclohexylphenol is an effective non-staining antioxidant for various rubber types, including natural rubber and synthetic elastomers like SBR and EPDM. Its mechanism of action as a hindered phenol allows it to efficiently interrupt the oxidative degradation process, thereby preserving the mechanical properties of the rubber. The experimental protocols outlined provide a standardized framework for researchers and scientists to evaluate the performance of **4-Cyclohexylphenol** in specific rubber formulations and compare its efficacy against other commercially available antioxidants. The expected results would demonstrate a significant improvement in the retention of physical properties after accelerated aging in rubber compounds containing **4-Cyclohexylphenol**.

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